

Application Notes and Protocols: Heck Reaction of 1-Boc-2-trimethylsilyl-indole Derivatives

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Compound of Interest

Compound Name: *1-Boc-2-trimethylsilyl-indole*

Cat. No.: B586822

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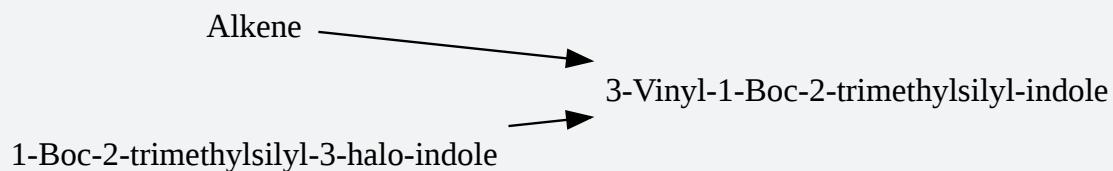
These application notes provide a detailed overview and experimental protocols for the Heck reaction involving 1-Boc-2-trimethylsilyl-indole derivatives. The Mizoroki-Heck reaction is a powerful palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide (or triflate) and an alkene.^{[1][2]} In the context of indole chemistry, this reaction is a valuable tool for the synthesis of complex derivatives with potential applications in medicinal chemistry and materials science.

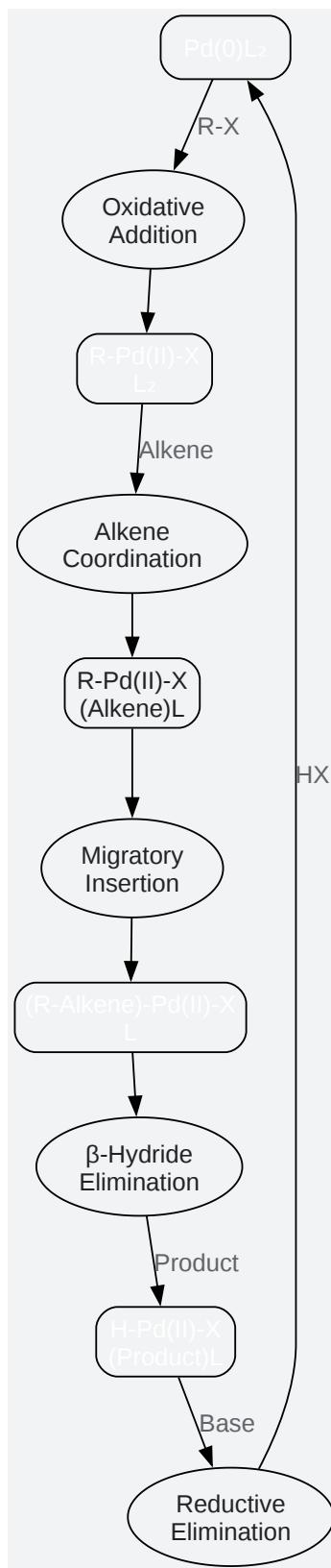
The protocols provided herein are based on established methodologies for Heck reactions on related indole substrates and serve as a starting point for the development of specific applications.^{[3][4]} It is assumed that the desired transformation is the coupling of an alkene at the C3 position of the indole ring, which typically requires a 3-halo-1-Boc-2-trimethylsilyl-indole as the starting material. The trimethylsilyl group at the C2 position is expected to be stable under these conditions and may offer opportunities for subsequent cross-coupling reactions.

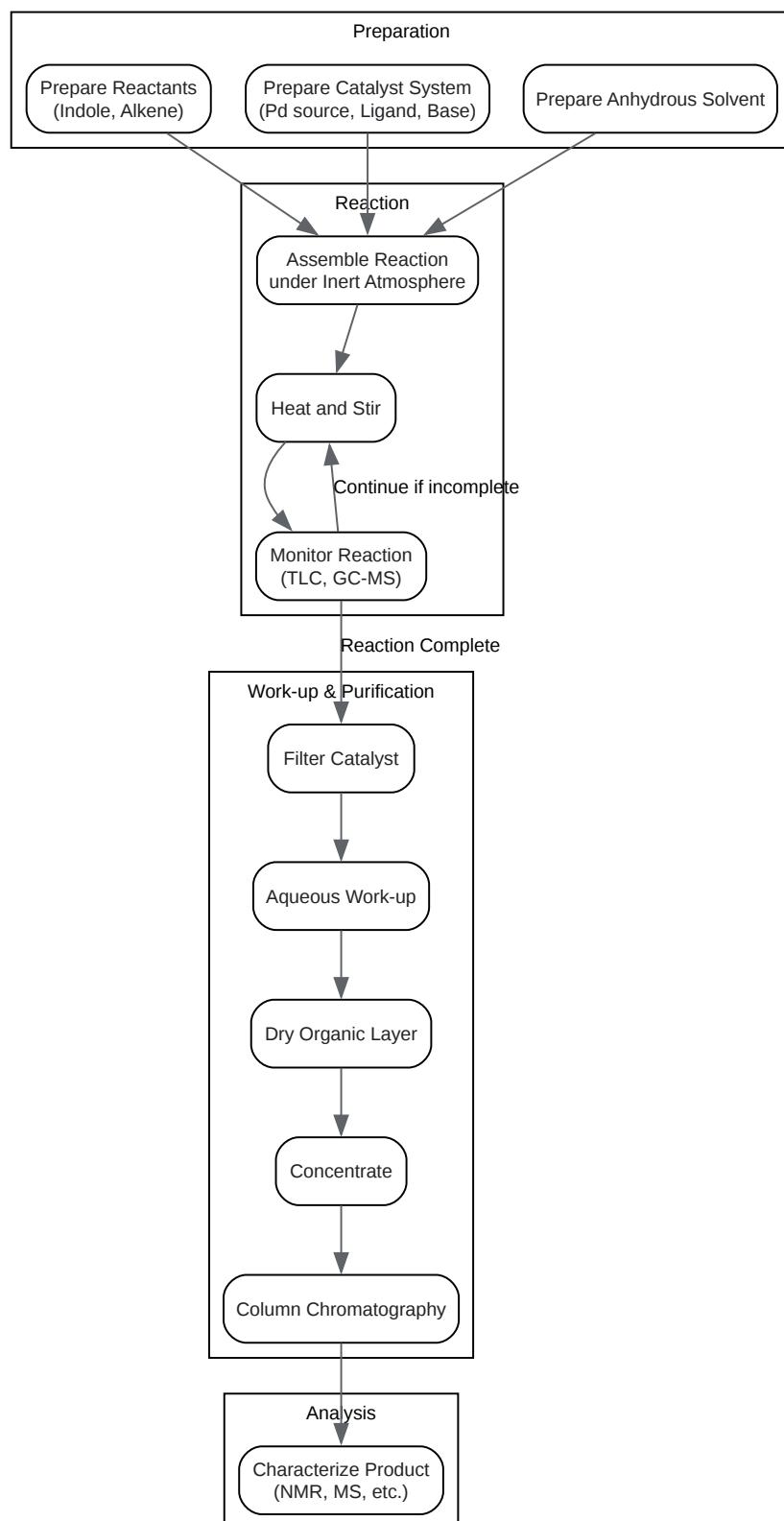
General Reaction Scheme

The Heck reaction of a 3-halo-1-Boc-2-trimethylsilyl-indole with a generic alkene is depicted below:

Heck Reaction

Pd Catalyst, Base



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- 2. BJOC - Palladium(II)-catalyzed Heck reaction of aryl halides and arylboronic acids with olefins under mild conditions [beilstein-journals.org]
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